

Comparative Guide: Serine Hydrolase Inhibitor-10 vs. MAFP

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Compound of Interest

Compound Name: Serine Hydrolase Inhibitor-10

Cat. No.: B12054215

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Executive Summary

- MAFP is the "Gold Standard" pan-serine hydrolase inhibitor. It is an irreversible fluorophosphonate that indiscriminately targets the active site serine of nearly all serine hydrolases (FAAH, MAGL, cPLA2, ABHD6, etc.). It is best used as a positive control or to block total serine hydrolase activity in proteomic baselines.
- Serine Hydrolase Inhibitor-10** (SHI-10) (CAS 1622426-15-6) represents the urea/carbamate class of inhibitors. Structurally defined as (4-Methyl-1H-pyrazol-1-yl)(piperidin-1-yl)methanone, it operates via a distinct, often reversible or slowly reversible mechanism. Unlike MAFP, this scaffold (pyrazole urea) typically exhibits high selectivity for specific targets like ABHD6 (-hydrolase domain-containing 6) over other family members like FAAH or MAGL.

Chemical & Mechanistic Comparison

The fundamental difference lies in the "warhead"—the reactive group that engages the catalytic serine.

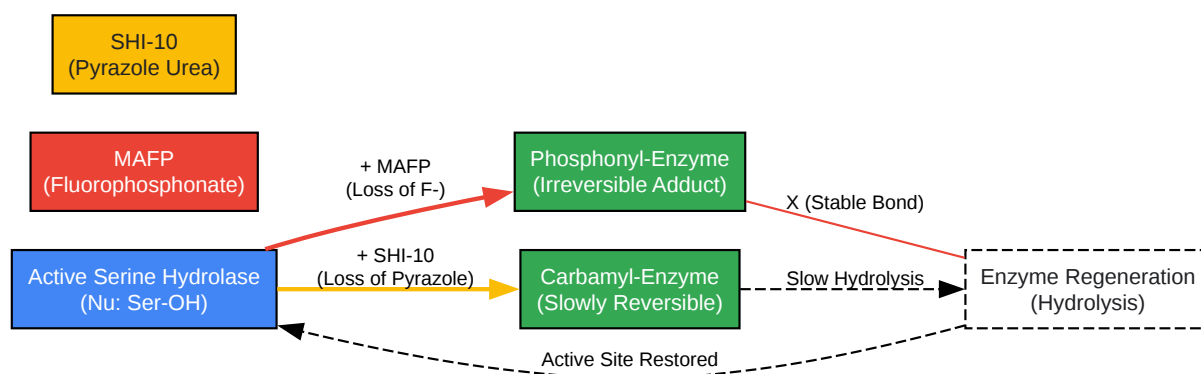
MAFP: The Irreversible "Sledgehammer"

- Structure: Arachidonyl backbone with a fluorophosphonate (FP) warhead.
- Mechanism: The phosphorus atom undergoes nucleophilic attack by the active site serine hydroxyl. The fluoride ion leaves, forming a stable, covalent phosphonyl-enzyme adduct. This bond is essentially permanent (irreversible).
- Kinetics: Rapid inactivation; time-dependent.

SHI-10: The Selective "Scalpel"

- Structure: Piperidine urea with a pyrazole leaving group.
- Mechanism: The active site serine attacks the carbonyl carbon of the urea. The pyrazole group is displaced, forming a carbamyl-enzyme intermediate.
- Kinetics: This carbamylated state is often slowly reversible (hydrolyzable) or pseudo-irreversible depending on the enzyme's active site geometry. This mechanism allows for greater structural selectivity compared to the highly reactive FP group.

Mechanistic Pathway Diagram



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Figure 1: Mechanistic divergence between MAFP (irreversible phosphorylation) and SHI-10 (reversible carbamylation).

Potency & Selectivity Profile

The following data contrasts the broad reactivity of MAFP with the targeted profile of urea-based inhibitors (SHI-10 class).

Feature	MAFP (Methyl Arachidonyl Fluorophosphonate)	Serine Hydrolase Inhibitor-10 (Urea Class)
Primary Targets	Pan-Inhibitor: FAAH, MAGL, ABHD6, ABHD12, cPLA2, iPLA2.	Selective: Primarily ABHD6; often inactive on FAAH/MAGL at low concentrations.
Potency ()	< 10 nM (FAAH, MAGL, cPLA2).	~10–100 nM (ABHD6); >10 M (FAAH/MAGL).
Reversibility	Irreversible (Covalent).	Slowly Reversible (Carbamylation).
Selectivity Ratio	Low (Promiscuous).	High (>100-fold selectivity for ABHD6 vs FAAH).
Use Case	Positive control; Blocking total activity; Lipidomic profiling.	Probing specific ABHD6 function; Discriminating targets in ABPP.

Key Insight: In a competitive ABPP assay, pre-treatment with MAFP will wipe out the signal of all serine hydrolases (blank gel). Pre-treatment with SHI-10 will selectively remove the band corresponding to ABHD6 (~35 kDa) while leaving FAAH (~60 kDa) and MAGL (~33 kDa) signals intact.

Experimental Protocol: Competitive ABPP

Objective: To validate the potency and selectivity of SHI-10 vs. MAFP using a fluorescence polarization or gel-based Activity-Based Protein Profiling (ABPP) assay.

Materials

- Proteome Source: Mouse brain membrane fraction or HEK293T lysates (1 mg/mL).

- Probe: TAMRA-FP (Fluorophosphonate-Rhodamine) or equivalent broad-spectrum serine hydrolase probe.
- Inhibitors: MAFP (Stock 10 mM in DMSO), SHI-10 (Stock 10 mM in DMSO).
- Buffer: PBS, pH 7.4.

Workflow

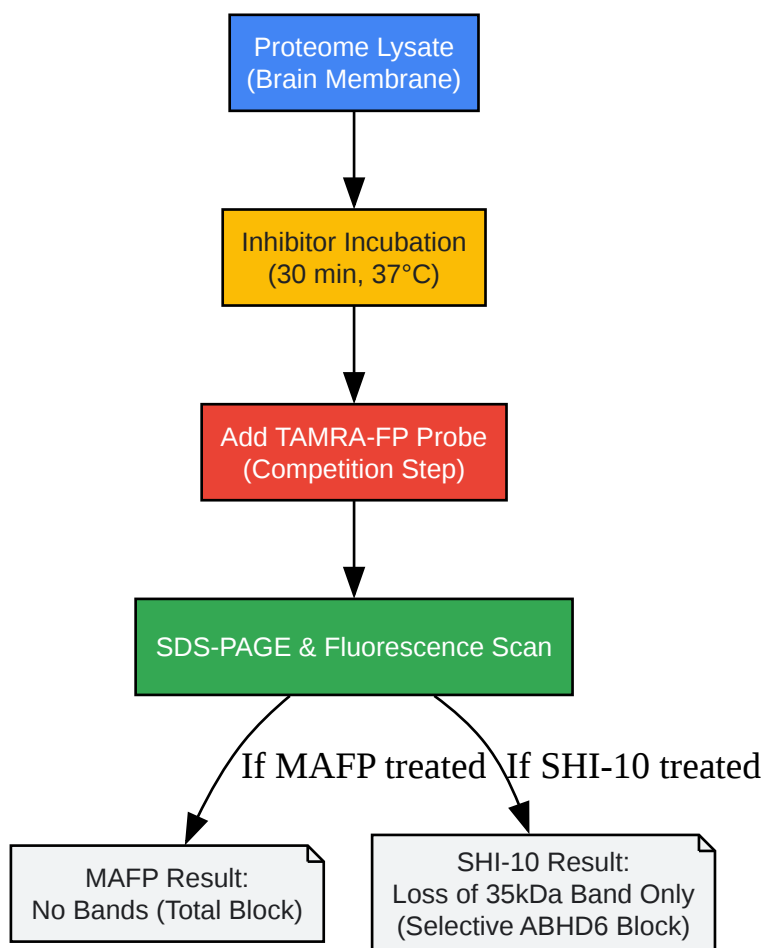
- Preparation: Aliquot proteome (50 L per sample) into 3 groups:
 - Group A: Vehicle (DMSO)
 - Group B: MAFP (Positive Control)
 - Group C: SHI-10 (Test)
- Inhibitor Incubation:
 - Add MAFP (final conc. 1 M) to Group B.
 - Add SHI-10 (Dose response: 10 nM, 100 nM, 1 M) to Group C.
 - Incubate for 30 minutes at 37°C. (Crucial: Urea inhibitors require time to carbamylate).
- Probe Labeling:
 - Add TAMRA-FP probe (final conc. 1 M) to all samples.
 - Incubate for 30 minutes at room temperature in the dark.
- Quenching & Analysis:

- Quench with 4x SDS-PAGE loading buffer (reducing).
- Run on SDS-PAGE gel.
- Scan using a fluorescent gel scanner (e.g., ChemiDoc).

Expected Results

- Group A (DMSO): Multiple fluorescent bands representing all active serine hydrolases (FAAH, MAGL, ABHD6, KIAA1363, etc.).
- Group B (MAFP): Complete loss of signal across all bands.
- Group C (SHI-10): Selective loss of the ~35 kDa band (ABHD6). Other bands (FAAH at 60 kDa, KIAA1363 at 45 kDa) should remain visible, confirming selectivity.

Protocol Visualization



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Figure 2: Competitive ABPP workflow to distinguish pan-inhibition (MAFP) from selective inhibition (SHI-10).

References

- Bachovchin, D. A., et al. (2010). "Superfamily-wide portrait of serine hydrolase inhibition achieved by library-versus-library screening." *Proceedings of the National Academy of Sciences*, 107(49), 20941–20946.
 - Establishes the pyrazole urea scaffold as a privileged structure for selective serine hydrolase inhibition (specifically ABHD6).
- Deutsch, D. G., et al. (1997). "Methyl arachidonyl fluorophosphonate: A potent irreversible inhibitor of anandamide amidase." *Biochemical Pharmacology*, 53(3), 255–260.
 - The seminal paper characterizing MAFP as a potent, irreversible inhibitor.
- Simon, G. M., & Cravatt, B. F. (2010). "Activity-based proteomics of enzyme superfamilies: serine hydrolases as a case study." *Journal of Biological Chemistry*, 285(15), 11051–11055.
 - Describes the ABPP methodology and the use of FP probes vs. specific inhibitors.
- Sigma-Aldrich Product Sheet. "**Serine Hydrolase Inhibitor-10** (CAS 1622426-15-6)."[\[1\]](#)
 - Confirms the chemical structure: (4-Methyl-1H-pyrazol-1-yl)(piperidin-1-yl)methanone.

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Sources

- [1. 651293-08-2_Serine Hydrolase Inhibitor-4CAS号:651293-08-2_Serine Hydrolase Inhibitor-4【结构式 性质 英文】 - 化源网 \[chemsrc.com\]](#)

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